

Technical Guide: 3-Hydroxytetradecanedioic Acid in Human Urine

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Compound of Interest

Compound Name: 3-Hydroxytetradecanedioic acid

CAS No.: 73179-89-2

Cat. No.: B1257505

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Biomarker Characterization, Analytical Methodology, and Clinical Interpretation

Executive Summary

3-Hydroxytetradecanedioic acid (3-OH-C14-DC) is a specific, pathological dicarboxylic acid found in human urine. Its presence is a critical diagnostic hallmark for disorders of mitochondrial long-chain fatty acid oxidation (LC-FAOD), specifically Long-Chain 3-Hydroxyacyl-CoA Dehydrogenase (LCHAD) deficiency and Mitochondrial Trifunctional Protein (TFP) deficiency.

Under normal physiological conditions, long-chain fatty acids undergo

-oxidation in the mitochondria. When the LCHAD enzyme is defective, 3-hydroxy intermediates accumulate, escape the mitochondria, and undergo microsomal

-oxidation to form 3-hydroxydicarboxylic acids. Among these, **3-hydroxytetradecanedioic acid** is the most discriminatory marker for distinguishing LCHAD/TFP deficiencies from other FAODs (such as MCAD deficiency).

This guide details the metabolic origin, validated analytical protocols (GC-MS), and data interpretation frameworks required for the accurate identification of this metabolite.

Metabolic Origin & Pathophysiology[1][2]

To understand the presence of 3-OH-C14-DC, one must trace the metabolic blockade and the subsequent "rescue" pathway utilized by the hepatocyte.

The Blockade: LCHAD Deficiency

In a healthy state, Long-Chain 3-Hydroxyacyl-CoA Dehydrogenase (a domain of the TFP complex) catalyzes the third step of

-oxidation: the conversion of 3-hydroxy-acyl-CoA to 3-keto-acyl-CoA.

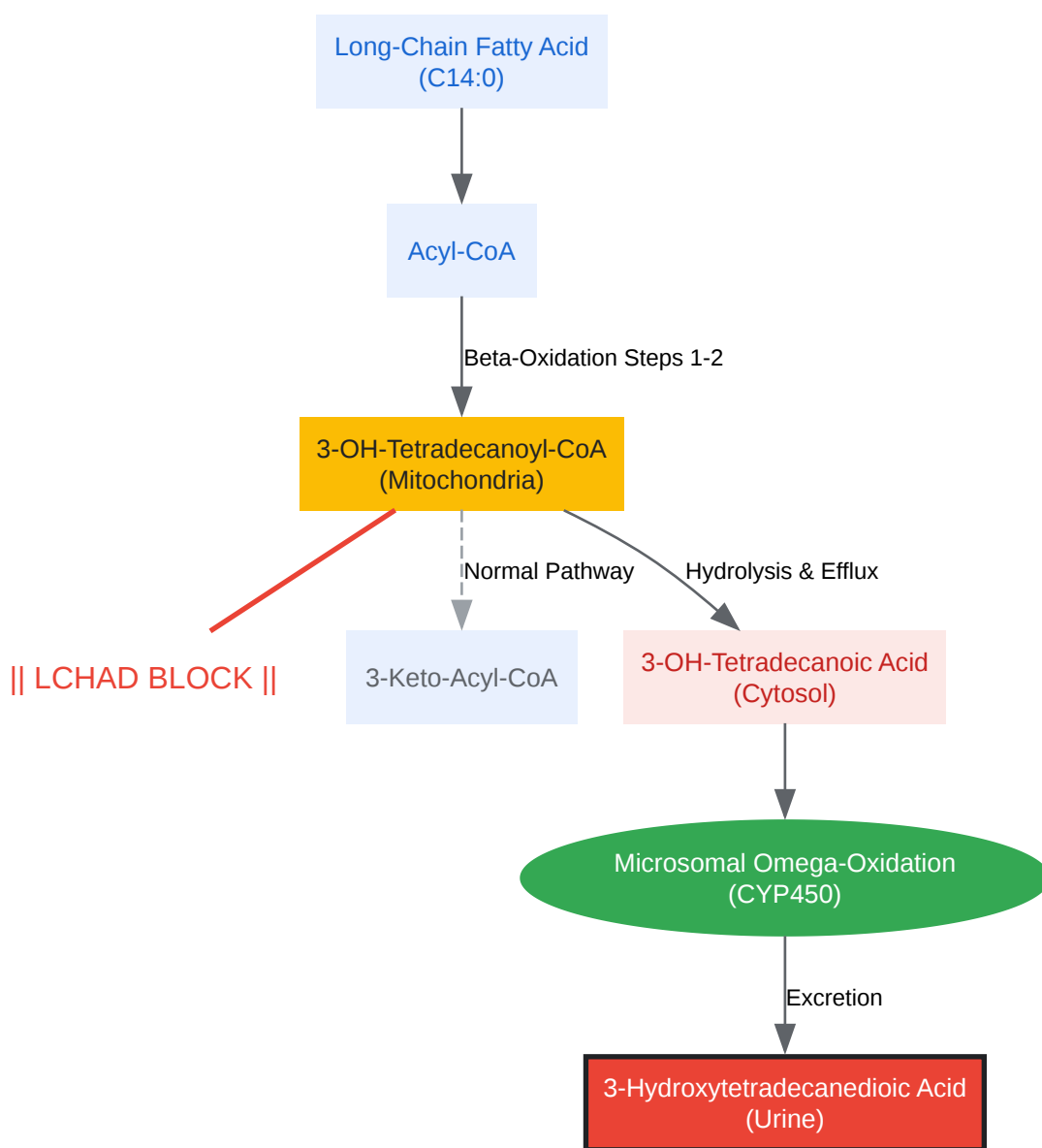
In LCHAD deficiency:

- **Substrate Accumulation:** The enzyme fails to dehydrogenate long-chain substrates (C12–C16).
- **Mitochondrial Efflux:** 3-Hydroxytetradecanoyl-CoA accumulates, is hydrolyzed by thioesterases, and the free acid (3-hydroxytetradecanoic acid) exits the mitochondria.
- **Microsomal Shunt (**

-Oxidation): The smooth endoplasmic reticulum attempts to solubilize this toxic lipophilic acid. Cytochrome P450 enzymes (specifically CYP4A family) oxidize the terminal methyl group (

-carbon) into a carboxyl group.
- **Result:** The formation of **3-hydroxytetradecanedioic acid**, which is water-soluble and excreted in urine.[1]

Pathway Visualization



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Figure 1: The metabolic diversion from blocked mitochondrial

-oxidation to microsomal

-oxidation, resulting in the excretion of **3-hydroxytetradecanedioic acid**.

Analytical Methodology: GC-MS

Gas Chromatography-Mass Spectrometry (GC-MS) is the gold standard for identifying this metabolite due to its ability to separate isomers and provide structural spectral data.

Sample Preparation Protocol

Rationale: Urine contains urea (which interferes with derivatization) and keto-acids (which are unstable). The protocol must address both.

Reagents Required:

- Urease (Type C-3 from Jack bean)
- Hydroxylamine hydrochloride (for oximation)
- Ethyl acetate (extraction solvent)
- BSTFA with 1% TMCS (Silylating agent)

Step-by-Step Workflow:

- Internal Standard Addition:
 - Add stable isotope-labeled standard (e.g., -succinic acid or tropic acid) to 1 mL of urine.
 - Why: Corrects for extraction efficiency and injection variability.
- Urease Digestion:
 - Add 50 μ L Urease solution. Incubate at 37°C for 15 mins.
 - Why: Urea has a high abundance in urine and forms silyl derivatives that mask target analytes in the chromatogram.
- Oximation (Critical for Profile):
 - Add 100 μ L Hydroxylamine HCl (aq). Incubate at 60°C for 30 mins.
 - Why: While 3-OH-C14-DC is not a keto-acid, LCHAD deficiency often presents with secondary ketosis. Oximation protects keto-groups (e.g., acetoacetate) from decarboxylation, preserving the full metabolic profile.

- Acidification & Extraction:
 - Acidify to pH < 2 using HCl.
 - Extract 3x with Ethyl Acetate. Combine organic phases.
 - Why: Dicarboxylic acids are weak acids. Low pH suppresses ionization, driving them into the organic phase.
- Drying:
 - Evaporate solvent under nitrogen stream at 40°C until completely dry.
 - Warning: Any residual water will destroy the silylating reagent in the next step.
- Derivatization (Silylation):
 - Add 100 µL BSTFA + 1% TMCS.
 - Incubate at 60°C for 30 mins.
 - Mechanism:[\[2\]](#)[\[3\]](#)[\[4\]](#) Replaces active hydrogens (-OH, -COOH) with Trimethylsilyl (TMS) groups, making the molecule volatile.

GC-MS Acquisition Parameters

Parameter	Setting
Column	DB-5ms or equivalent (30m x 0.25mm x 0.25µm)
Carrier Gas	Helium, constant flow (1.0 mL/min)
Injection	Split 1:10 (or Splitless for trace analysis)
Temp Program	70°C (2 min)
	10°C/min
	300°C (5 min)
Ion Source	Electron Impact (EI), 70 eV
Scan Range	m/z 50 – 650

Identification Criteria

The target analyte is **3-hydroxytetradecanedioic acid-TMS ester**.

- Retention Index: Elutes in the late region of the chromatogram (after C12 dicarboxylic acids).
- Key Fragmentation Ions (EI):
 - m/z 73, 75: Generic TMS fragments (confirms silylation).
 - m/z 147: Characteristic rearrangement ion for polysilylated compounds.
 - [M-15] (Methyl loss): High mass ion indicating molecular weight.
 - [M-90] (TMSOH loss): Loss of trimethylsilanol.
 - Note: The spectrum will show a pattern characteristic of 3-hydroxy-dicarboxylic acids, often dominated by
-cleavage relative to the TMS-ether group.

Diagnostic Interpretation

The "LCHAD Pattern"

Finding **3-hydroxytetradecanedioic acid** alone is rare. It almost always appears as part of a specific pattern.

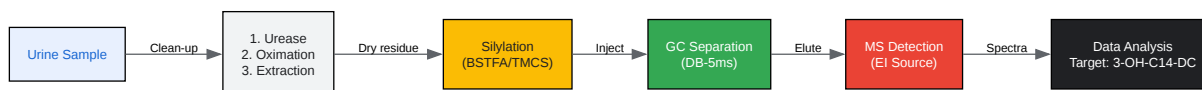
The Diagnostic Triad:

- 3-Hydroxydodecanedioic acid (3-OH-C12-DC)
- **3-Hydroxytetradecanedioic acid (3-OH-C14-DC) (Most Specific)**
- 3-Hydroxyhexadecanedioic acid (3-OH-C16-DC)

Differential Diagnosis Table

Condition	3-OH-C14-DC	C6-C10 DCAs (Adipic, Suberic, Sebacic)	3-OH-C6-C10 DCAs	Clinical Context
Normal Urine	Absent / Trace	Trace	Absent	Healthy
LCHAD / TFP Deficiency	Prominent	Elevated	Elevated	Hypoketotic hypoglycemia, Retinopathy, Cardiomyopathy
MCAD Deficiency	Absent	Very High	Elevated (C6- C10 only)	Fasting intolerance, SIDS risk
Ketosis (Fasting/DKA)	Absent	Elevated	Absent	High ketones (BHB, AcAc) present

Analytical Workflow Diagram



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Figure 2: Step-by-step analytical workflow for the isolation and identification of urinary organic acids.

Troubleshooting & Quality Control

- False Negatives: 3-OH-C14-DC is a large molecule with a high boiling point.
 - Solution: Ensure the GC oven ramp extends to 300°C and holds for at least 5 minutes. Check injection port liner for non-volatile residue accumulation.
- Moisture Contamination: If the BSTFA reagent turns cloudy or the chromatogram shows "tailing" peaks.
 - Solution: Re-dry the sample. Water hydrolyzes TMS derivatives instantly.
- Differentiation from Artifacts: Plasticizers and column bleed can mimic high-mass hydrocarbons.
 - Validation: Always compare retention time against a known standard or a reference library (e.g., NIST or Wiley Registry).

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